

Introduction: The Architectural Significance of a Tripodal Linker

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Compound of Interest

Compound Name: *1,3,5-Tris(aminomethyl)benzene trihydrochloride*

CAS No.: 69146-57-2

Cat. No.: B2382541

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1,3,5-Tris(aminomethyl)benzene is a C₃-symmetric molecule that serves as a fundamental building block in diverse fields of chemical science. Its rigid benzene core and three flexible aminomethyl arms make it an exemplary tripodal ligand. This unique architecture is pivotal in the construction of complex supramolecular structures, including dendrimers, metal-organic frameworks (MOFs), and covalent organic frameworks (COFs).^{[1][2]} The primary amine functionalities provide reactive sites for a multitude of chemical transformations, enabling its incorporation into novel materials and pharmaceutical scaffolds.^[3]

This guide provides a comprehensive overview of the primary synthetic pathways to 1,3,5-Tris(aminomethyl)benzene, culminating in its conversion to the stable trihydrochloride salt. We will delve into the mechanistic underpinnings of these routes, offer detailed experimental protocols, and discuss the critical aspects of safety and characterization, providing researchers and drug development professionals with a practical and scientifically rigorous resource.

Chemical Properties	
IUPAC Name	[3,5-bis(aminomethyl)phenyl]methanamine; trihydrochloride[4]
Molecular Formula	C ₉ H ₁₈ Cl ₃ N ₃ [4]
Molecular Weight	274.6 g/mol [4]
CAS Number	69146-57-2[5]
Appearance	Light yellow to white crystalline solid[5]
Parent Compound (Free Base)	1,3,5-Tris(aminomethyl)benzene (CAS: 28435-08-7)

Synthetic Strategies: A Comparative Analysis

The synthesis of 1,3,5-Tris(aminomethyl)benzene can be approached from several precursors. The two most prominent and reliable strategies begin with either 1,3,5-tricyanobenzene or 1,3,5-tris(bromomethyl)benzene. The choice between these routes depends on the availability of starting materials, equipment, and tolerance for specific reagents.

Route A: Catalytic Hydrogenation of 1,3,5-Tricyanobenzene

This is the most direct method, involving the simultaneous reduction of three nitrile groups to primary amines. The reaction is typically performed in an autoclave under hydrogen pressure, utilizing a heterogeneous catalyst.

- Causality of Experimental Choices:
 - Catalyst: Raney Nickel, often doped with chromium (Ni-Cr), is highly effective for nitrile reduction.[6][7] Its high surface area and intrinsic activity allow the reaction to proceed efficiently.
 - Solvent System: A mixture of an alcohol (e.g., methanol) and an aromatic solvent (e.g., m-xylene) is often used.[6][7] The alcohol acts as a good solvent for the starting material and

product, while the co-solvent can help to manage heat transfer and solubility.

- Pressure & Temperature: High hydrogen pressure (e.g., 100-140 kg/cm²) is necessary to drive the hydrogenation.[6][7] Moderate temperatures (60-100°C) provide sufficient activation energy without promoting side reactions.[7]
- Base: A small amount of sodium hydroxide is sometimes added to prevent the formation of secondary amines by suppressing the intermediate imine's reaction with the product amine.[6][7]
- Advantages: High atom economy and a direct conversion to the desired product.
- Disadvantages: Requires specialized high-pressure hydrogenation equipment and involves handling of pyrophoric catalysts like Raney Nickel.

Route B: Nucleophilic Substitution of 1,3,5-Tris(bromomethyl)benzene

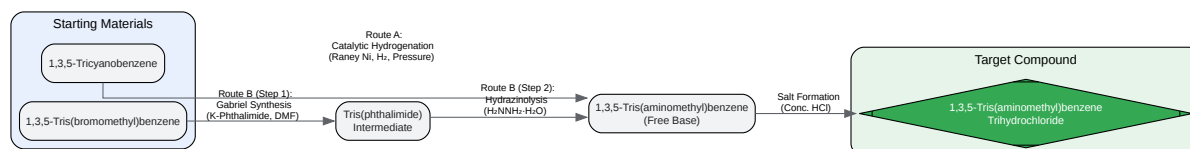
This route leverages the reactivity of the benzylic bromide, a potent electrophile. To avoid the common problem of over-alkylation and the formation of secondary and tertiary amines, the Gabriel Synthesis is the premier choice for this transformation.[8] This method uses the phthalimide anion as a protected form of ammonia, ensuring the clean formation of a primary amine.[9][10]

- Causality of Experimental Choices:
 - Amine Source: Potassium phthalimide serves as an excellent nucleophile. The nitrogen lone pair's nucleophilicity is sufficiently attenuated by the two adjacent carbonyl groups, preventing the product, an N-substituted phthalimide, from reacting further with the starting bromide.[8]
 - Reaction Solvent: A polar aprotic solvent like DMF is ideal for accelerating the S_N2 reaction between the phthalimide anion and the benzylic bromide.[9]
 - Amine Deprotection: The final amine is liberated from the tris(phthalimide) intermediate via hydrazinolysis (the Ing-Manske procedure).[9] Hydrazine hydrate attacks the carbonyl

centers, leading to the formation of the very stable phthalhydrazide cyclic product and releasing the desired primary triamine.[8]

- Advantages: Excellent control, exclusively yielding the primary amine.[9] The reaction conditions are milder and do not require high-pressure apparatus.
- Disadvantages: This is a multi-step synthesis with a lower overall atom economy compared to direct hydrogenation. Hydrazine is a toxic reagent and must be handled with care.

Visualizing the Synthetic Pathways



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Caption: Comparative overview of the two primary synthetic routes to the target compound.

Detailed Experimental Protocols

Safety Precaution: All procedures must be conducted in a well-ventilated fume hood.

Appropriate Personal Protective Equipment (PPE), including safety goggles, lab coat, and chemical-resistant gloves, is mandatory.

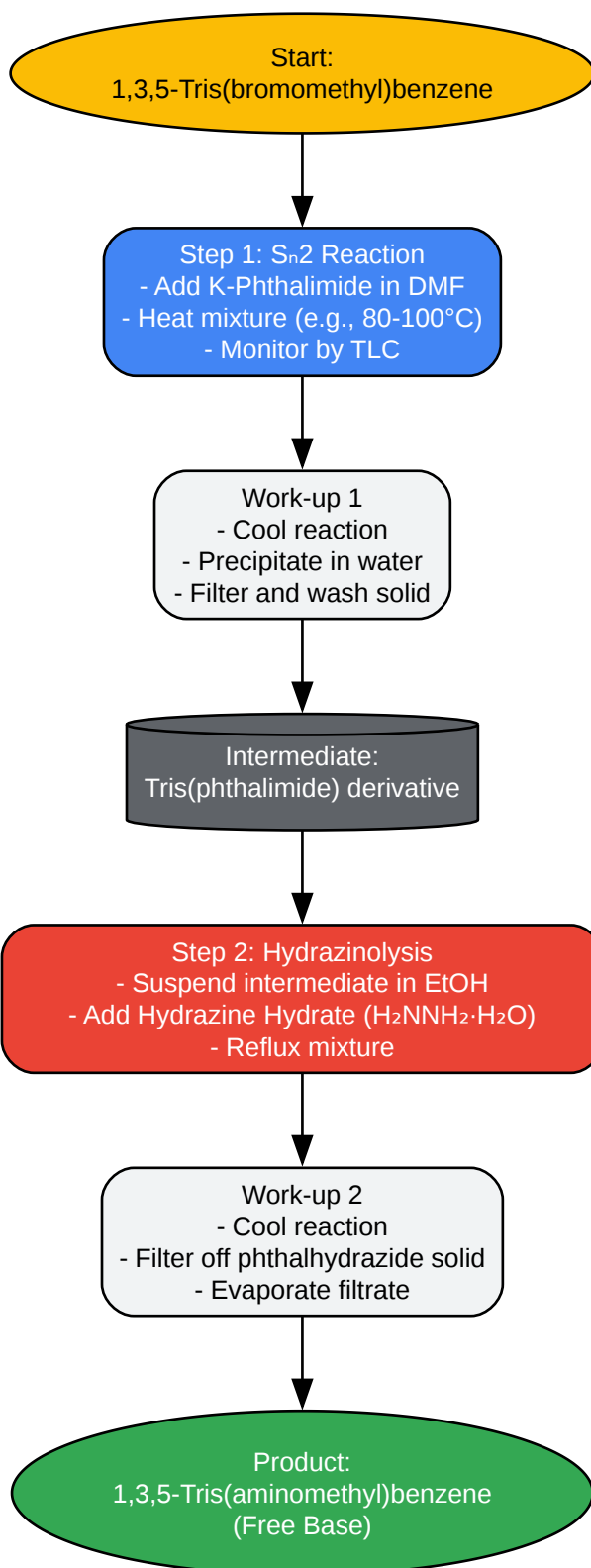
Protocol 1: Synthesis via Catalytic Hydrogenation[7][8]

- Vessel Charging: In a 300 mL magnetic-stirring autoclave, charge 1,3,5-tricyanobenzene (15 g), Raney nickel-chromium catalyst (15 g, handle as a slurry in methanol to prevent ignition), methanol (27 mL), m-xylene (63 mL), and sodium hydroxide (0.18 g).

- **Reaction Execution:** Seal the autoclave. Purge the vessel with nitrogen gas, then with hydrogen gas. Pressurize the autoclave with hydrogen to an initial pressure of 100 kg/cm².
- **Heating and Monitoring:** Begin stirring and heat the reaction mixture to 100°C. Monitor the pressure drop to track hydrogen absorption. The reaction is typically complete within 35-45 minutes.
- **Work-up:** Cool the autoclave to room temperature and carefully vent the excess hydrogen. Purge with nitrogen. Filter the reaction mixture through a pad of Celite to remove the catalyst. Caution: The catalyst may be pyrophoric upon exposure to air; keep the filter cake wet with solvent.
- **Isolation:** Transfer the filtrate to a round-bottom flask. Remove the solvents (methanol and m-xylene) by rotary evaporation.
- **Purification:** Purify the resulting crude 1,3,5-tris(aminomethyl)benzene by vacuum distillation (boiling point: 136-139°C at 0.4 mmHg) to yield a colorless crystalline solid (melting point: 49-51°C).^{[6][7]}

Protocol 2: Synthesis via Gabriel Synthesis

This protocol is a two-step process starting from 1,3,5-tris(bromomethyl)benzene.^{[2][11]}



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Caption: Step-by-step workflow for the Gabriel synthesis of the free triamine.

Step 2a: Synthesis of N,N',N''-(Benzene-1,3,5-triyltris(methylene))triphthalimide

- **Setup:** To a dry, three-neck round-bottom flask equipped with a reflux condenser and a nitrogen inlet, add potassium phthalimide (a slight molar excess relative to bromide groups) and anhydrous N,N-dimethylformamide (DMF).
- **Reaction:** Stir the suspension and add a solution of 1,3,5-tris(bromomethyl)benzene[11] in DMF dropwise.
- **Heating:** Heat the reaction mixture (e.g., 80-100°C) for several hours until TLC analysis indicates the consumption of the starting bromide.
- **Isolation:** Cool the mixture to room temperature. Pour the reaction mixture into a large volume of cold water with vigorous stirring to precipitate the product.
- **Purification:** Collect the white solid by vacuum filtration, wash thoroughly with water and then with a small amount of cold ethanol. Dry the solid under vacuum.

Step 2b: Hydrazinolysis to 1,3,5-Tris(aminomethyl)benzene

- **Setup:** Suspend the dried tris(phthalimide) intermediate from Step 2a in ethanol in a round-bottom flask fitted with a reflux condenser.
- **Reagent Addition:** Add hydrazine hydrate (a significant molar excess, e.g., 10 equivalents) to the suspension.
- **Reaction:** Heat the mixture to reflux. A thick white precipitate (phthalhydrazide) will form. Continue refluxing for several hours until the reaction is complete.
- **Work-up:** Cool the mixture to room temperature. Acidify with dilute HCl to dissolve the product amine and ensure complete precipitation of the phthalhydrazide byproduct.
- **Isolation:** Filter off the phthalhydrazide solid and wash it with ethanol. Combine the filtrates and evaporate the solvent under reduced pressure. The residue contains the crude triamine, which can be basified and extracted or used directly in the next step.

Protocol 3: Formation and Purification of the Trihydrochloride Salt

- **Dissolution:** Dissolve the crude or purified 1,3,5-tris(aminomethyl)benzene free base in a suitable solvent like methanol or isopropanol.
- **Acidification:** Cool the solution in an ice bath. Slowly add concentrated hydrochloric acid (37%) dropwise with stirring until the solution is strongly acidic ($\text{pH} < 2$). A white precipitate of the trihydrochloride salt will form. Alternatively, bubble anhydrous HCl gas through the solution.
- **Precipitation:** Allow the suspension to stir in the ice bath for 30-60 minutes to ensure complete precipitation.
- **Isolation:** Collect the white crystalline solid by vacuum filtration.
- **Washing and Drying:** Wash the filter cake with a cold, non-polar solvent (e.g., diethyl ether or acetone) to remove excess acid and any non-polar impurities. Dry the final product, **1,3,5-Tris(aminomethyl)benzene trihydrochloride**, in a vacuum oven.

Characterization and Data Analysis

Proper characterization is essential to confirm the identity and purity of the final product. The following data are typical for the target compound.

Analysis	Expected Result
^1H NMR (D_2O)	$\delta \approx 4.3$ (s, 6H, $-\text{CH}_2-$), $\delta \approx 7.6$ (s, 3H, Ar-H)
^{13}C NMR (D_2O)	$\delta \approx 45$ ($-\text{CH}_2-$), $\delta \approx 130$ (Ar-C), $\delta \approx 135$ (Ar-C- CH_2)
FT-IR (KBr, cm^{-1})	$\nu \approx 3000\text{-}2800$ (N-H^+ stretch, broad), ≈ 1600 , 1500 ($\text{C}=\text{C}$ stretch)
Melting Point	>300 °C (decomposes)

Safety, Handling, and Storage

- Reagent Hazards:
 - 1,3,5-Tris(bromomethyl)benzene: A lachrymator and irritant. Handle with care.
 - Raney Nickel: Pyrophoric when dry. Must be handled as a slurry under solvent.[6][7]
 - Hydrazine Hydrate: Highly toxic, corrosive, and a suspected carcinogen. Use only in a fume hood with appropriate PPE.[9]
 - Hydrochloric Acid: Corrosive. Causes severe skin burns and eye damage.[4]
- Product Handling: **1,3,5-Tris(aminomethyl)benzene trihydrochloride** is classified as a skin, eye, and respiratory irritant.[4] Avoid inhalation of dust and contact with skin and eyes.
- Storage: Store the final product in a tightly sealed container in a cool, dry, and well-ventilated area away from strong bases and oxidizing agents.[12]

Conclusion

The synthesis of **1,3,5-Tris(aminomethyl)benzene trihydrochloride** is a well-established process achievable through robust chemical strategies. The choice between catalytic hydrogenation of the trinitrile and the Gabriel synthesis from the tribromide allows for flexibility based on available resources. The direct hydrogenation route offers efficiency, while the Gabriel synthesis provides exceptional control over the formation of the primary amine functionalities. As a versatile tripodal building block, the successful and safe synthesis of this compound opens doors to innovation in materials science, supramolecular chemistry, and the development of complex molecular architectures.

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